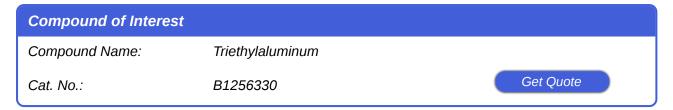


# Technical Support Center: Managing Pyrophoric Risks of Triethylaluminum (TEAL) Spills

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This guide provides essential information for researchers, scientists, and drug development professionals on safely managing spills of **triethylaluminum** (TEAL), a pyrophoric material that ignites spontaneously in air.

## **Troubleshooting Guide**

This section addresses specific issues you may encounter when working with **triethylaluminum**.

Q1: What immediate actions should I take if I have a small triethylaluminum spill?

A1: If you have a small, manageable spill, follow these steps:

- Evacuate: Immediately alert personnel in the vicinity and evacuate the immediate area.
- Isolate: If safe to do so, isolate the spill area to prevent it from spreading.
- Ventilate: Ensure the area is well-ventilated to disperse any fumes.
- Neutralize: Cover the spill with a dry, inert material. Recommended materials include dry lime, sand, or soda ash.[1] Do not use water or wet methods.[1]
- Collect: Once the reaction has ceased, carefully place the material in a covered, labeled container for disposal.



- · Decontaminate: Clean the spill area thoroughly.
- Dispose: The collected material must be disposed of as hazardous waste according to your institution's and local regulations.[1][2]

Q2: My triethylaluminum spill has ignited. What should I do?

A2: In the event of a fire, prioritize personal safety and follow these steps:

- Activate Alarm: Immediately activate the nearest fire alarm and alert emergency services.
- Evacuate: Evacuate all personnel from the area.
- Extinguish (if safe): If the fire is small and you are trained to use a fire extinguisher, you may attempt to extinguish it. Use only a dry chemical or CO2 extinguisher.[1] A sodium bicarbonate-based dry chemical agent is specifically designed for metal alkyl fires.[3]
- DO NOT USE WATER, FOAM, OR HALOGENATED AGENTS.[1][4] Using water will result in a violent reaction.[4]
- Beware of Re-ignition: Be aware that the fire may restart after it appears to have been extinguished.[1][4]

Q3: What personal protective equipment (PPE) is required when handling triethylaluminum?

A3: Appropriate PPE is crucial when working with TEAL. The following should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[5][6]
- Skin Protection: Wear fire/flame resistant and impervious clothing.[6] Protective gloves are also required.[5]
- Respiratory Protection: If there is a potential for exposure above the limit of 2 mg/m³, a
  NIOSH-approved supplied-air respirator with a full facepiece is necessary.[1]
- Footwear: Wear protective footwear.[1]

Q4: What should I do if I get triethylaluminum on my skin or in my eyes?



A4: Immediate first aid is critical.

- Skin Contact: Quickly remove any contaminated clothing.[1] Immediately wash the affected area with large amounts of soap and water.[1] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]

## **Frequently Asked Questions (FAQs)**

Q1: What is triethylaluminum and why is it so hazardous?

A1: **Triethylaluminum** (TEAL) is an organoaluminum compound that is highly pyrophoric, meaning it ignites spontaneously upon contact with air.[1] It also reacts violently with water.[4] These properties make it a significant fire and explosion hazard.

Q2: What are the best materials to have on hand for a potential triethylaluminum spill?

A2: A well-stocked spill kit is essential. It should contain:

- Dry lime, sand, or soda ash for covering the spill.[1]
- A scoop or other tool for applying the absorbent.
- A covered, non-reactive container for waste disposal.
- Appropriate personal protective equipment (PPE).
- A dry chemical (Class B or D) or CO2 fire extinguisher.

Q3: How should I store **triethylaluminum** to minimize risks?

A3: Store TEAL in a tightly closed container in a cool, dry, well-ventilated area, away from sources of ignition and incompatible materials.[7][8] It should be handled and stored under an inert gas like nitrogen or argon.[8][9]

Q4: Can I use water to clean up a triethylaluminum spill?



A4: No. Do not use water or any wet methods to clean up a TEAL spill.[1] **Triethylaluminum** reacts violently with water, which can exacerbate the situation and potentially cause an explosion.[4]

## **Spill Control and Extinguishing Agents**

The table below summarizes the recommended agents for controlling **triethylaluminum** spills and fires.

| Agent Type         | Specific Material                       | Application                              | Incompatible<br>Agents             |
|--------------------|---|--|------------------------------------|
| Spill Control      | Dry Lime, Sand, Soda<br>Ash             | Cover the spill to smother the reaction. | Water, Wet Materials               |
| Fire Extinguishing | Dry Chemical (Sodium Bicarbonate-based) | Extinguish small fires.                  | Water, Foam,<br>Halogenated Agents |
| Fire Extinguishing | Carbon Dioxide (CO2)                    | Extinguish small fires.                  | Water, Foam,<br>Halogenated Agents |

# Detailed Protocol for Small Triethylaluminum Spill Management

This protocol outlines the steps for managing a small, contained TEAL spill.

#### 1. Pre-Experiment Preparation:

- Ensure a spill kit with dry lime, sand, or soda ash, a scoop, and a waste container is readily accessible.
- Verify that a dry chemical or CO2 fire extinguisher is available and personnel are trained in its use.
- Confirm that all personnel are wearing the appropriate PPE.

#### 2. Immediate Spill Response:

- Alert others in the lab and evacuate the immediate area.
- If safe, remove any ignition sources from the vicinity.

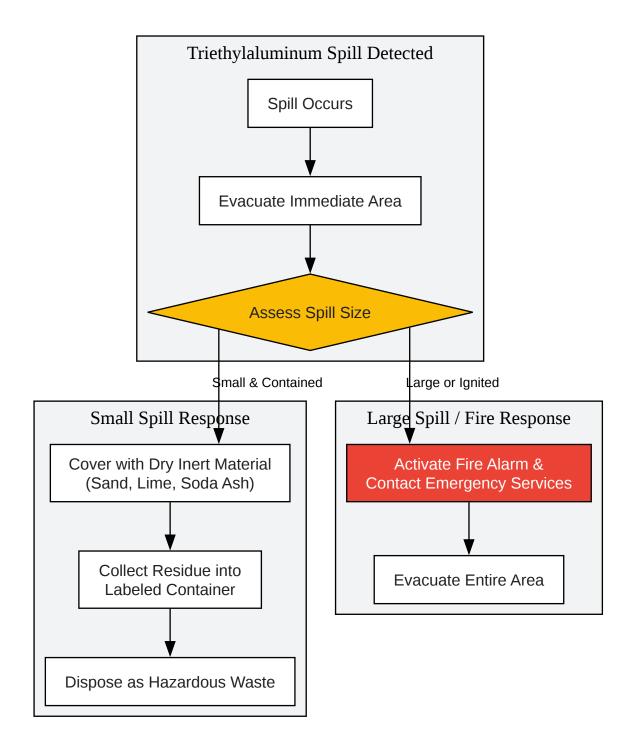


- Increase ventilation in the area by opening a fume hood sash, for example.
- 3. Spill Neutralization:
- Generously cover the entire spill with dry lime, sand, or soda ash.
- Apply the material gently to avoid splashing the TEAL.
- Observe the spill for any signs of reaction. The inert material will smother the pyrophoric reaction.
- 4. Cleanup and Disposal:
- Once the reaction has completely subsided, carefully scoop the mixture into a designated, labeled, and covered waste container.
- Wipe the area with a dry cloth, which should also be placed in the waste container.
- Dispose of the waste container as hazardous waste according to your institution's guidelines.
- 5. Post-Spill Procedures:
- Thoroughly wash your hands and any potentially exposed skin.
- Report the incident to your supervisor or safety officer.
- · Restock the spill kit.

### **Visual Guides**

The following diagrams illustrate the logical flow for responding to a **triethylaluminum** spill and a related fire emergency.

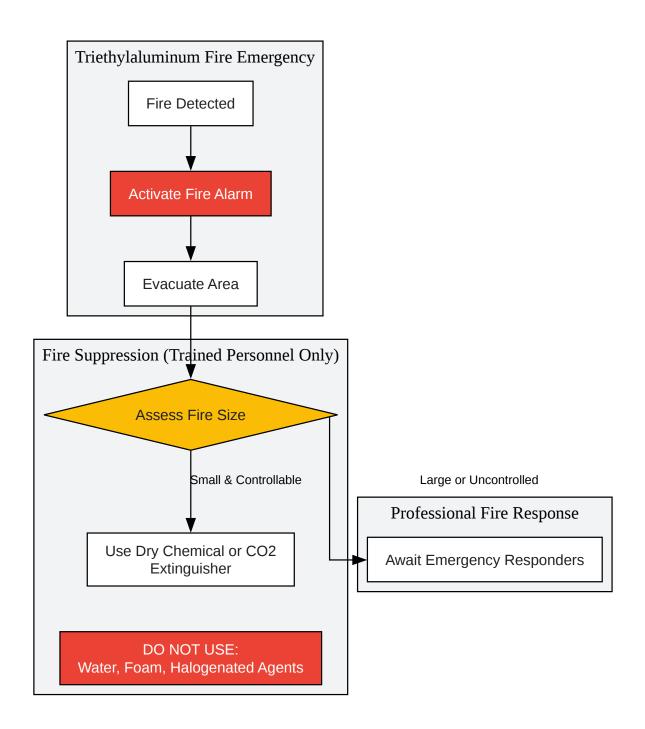




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Caption: Workflow for responding to a triethylaluminum spill.





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Caption: Decision-making process for a triethylaluminum fire.



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